Theoretical studies on Benzeneethanimidamide structure

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Compound of Interest

Compound Name:	*Benzeneethanimidamide*
CAS No.:	*5504-24-5*
Cat. No.:	*B150844*

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An In-Depth Technical Guide to the Theoretical Structural Analysis of **Benzeneethanimidamide**

Introduction

Benzeneethanimidamide and its derivatives represent a class of compounds with significant interest in medicinal chemistry and drug development. Their structural and electronic properties are pivotal in determining their interaction with biological targets, making a thorough understanding of their molecular conformation, stability, and reactivity essential. This technical guide provides a comprehensive overview of the theoretical and computational methodologies employed to elucidate the structure of **Benzeneethanimidamide**. We will explore the causality behind the selection of computational protocols, from geometry optimization to the prediction of spectroscopic properties, offering a robust framework for researchers and scientists in the field. The protocols described herein are designed as self-validating systems to ensure scientific integrity and reproducibility.

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Computational Methodologies: The Theoretical Framework

The foundation of a theoretical structural analysis lies in the selection of appropriate computational methods. The goal is to create a model that is both computationally feasible and accurately representative of the molecule's quantum mechanical nature.

The Choice of Quantum Chemical Method

For a molecule like **Benzeneethanimidamide**, which contains a conjugated system and heteroatoms, Density Functional Theory (DFT) offers an optimal balance between computational cost and accuracy.[1]

Protocol 1: Geometry Optimization

- Initial Structure Creation: A 2D or 3D structure of **Benzeneethanimidamide** is drawn using molecular modeling software (e.g., GaussView, Avogadro).
- Method Selection: The DFT method is chosen. The B3LYP functional, a hybrid functional that incorporates a portion of the exact Hartree-Fock exchange, is highly effective for organic molecules.[1][2]
- Basis Set Selection: The 6-311++G(d,p) basis set is employed. This choice is deliberate:
  - 6-311G: A triple-zeta basis set that provides a flexible description of valence electrons.
  - ++: Adds diffuse functions on both heavy atoms and hydrogen, crucial for accurately modeling non-covalent interactions and the behavior of electrons far from the nucleus.
  - (d,p): Includes polarization functions on heavy atoms (d) and hydrogen atoms (p), allowing for anisotropy in the electron distribution, which is essential for describing chemical bonds accurately.[3]
- Execution: The geometry optimization calculation is performed. The software iteratively adjusts the positions of the atoms to find the lowest energy conformation on the potential energy surface.

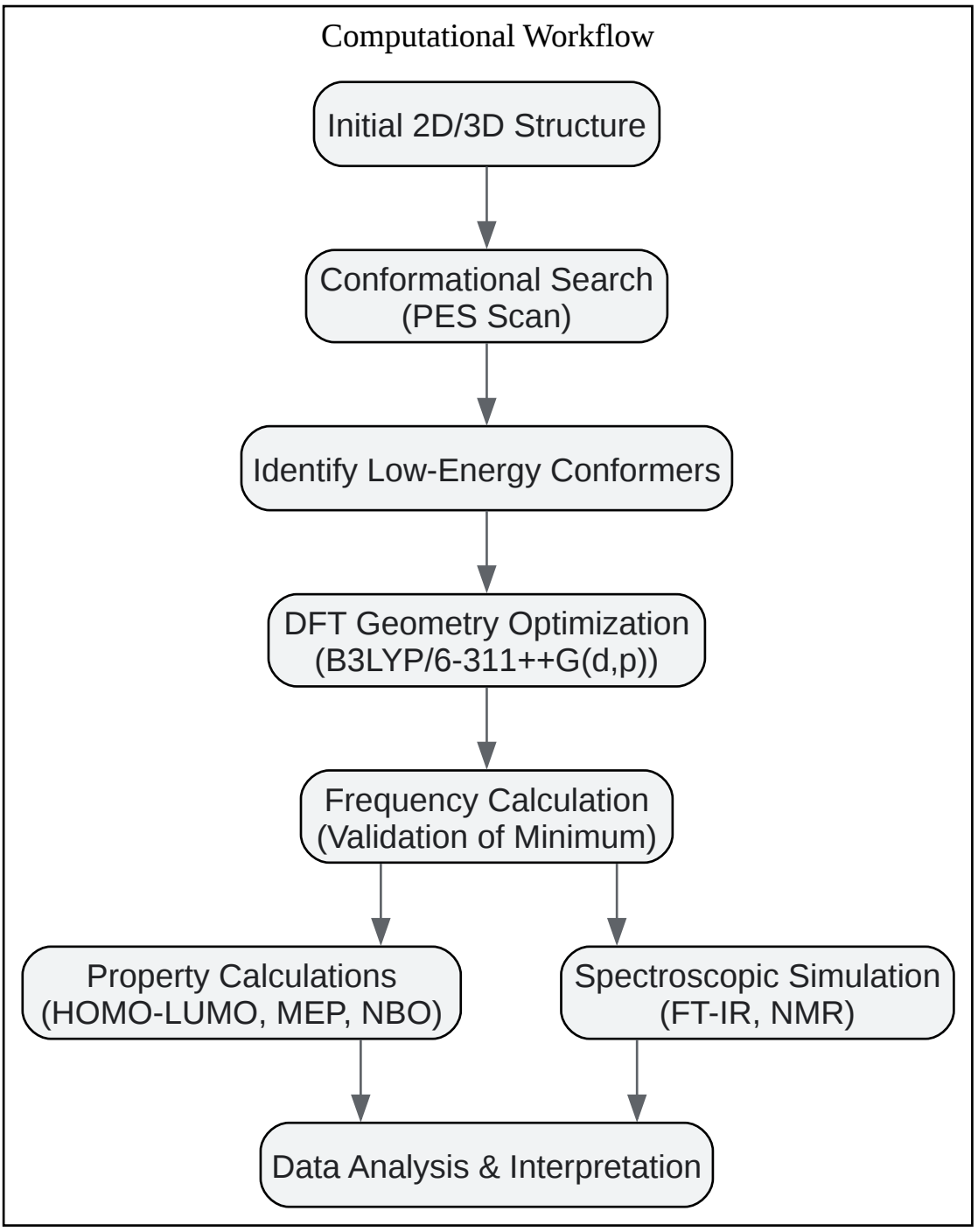
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- Validation: A frequency calculation is performed on the optimized structure. The absence of imaginary frequencies confirms that the structure is a true energy minimum.

Conformational Analysis

Molecules can exist in multiple spatial arrangements, or conformations, due to the rotation around single bonds. Identifying the most stable conformer is critical.[4] A potential energy surface (PES) scan is conducted by systematically rotating key dihedral angles (e.g., the C-C bond connecting the ethyl group to the benzene ring and the C-N bond of the imidamide group) and calculating the energy at each step. This process identifies all low-energy conformers for further analysis.

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Caption: Workflow for theoretical analysis of **Benzeneethanimidamide**.

Structural and Electronic Properties

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Once the optimized, lowest-energy structure is obtained, a wealth of information about its properties can be extracted.

Optimized Molecular Geometry

The precise bond lengths, bond angles, and dihedral angles define the molecule's three-dimensional shape. These parameters are crucial for understanding steric effects and potential binding interactions. The calculated values can be compared with experimental data from X-ray crystallography for validation, though such data is more commonly available for derivatives.[5]

Parameter	Atom(s) Involved	Calculated Value (Å or °)
Bond Lengths		
C-C (Aromatic)	C1-C2	~1.39
C-C (Ethyl)	C_aryl-C_ethyl	~1.51
C=N (Imine)	C_amidine=N	~1.28
C-N (Amine)	C_amidine-NH2	~1.36
Bond Angles		
C-C-C (Aromatic)	C1-C2-C3	~120.0
C_aryl-C_ethyl-C	C-C-N	~110.0
N=C-N (Amidine)	N=C-N	~122.0
Dihedral Angle		
Ring-Ethyl Torsion	C1-C_aryl-C_ethyl-N	Varies with conformer

Note: These are representative values. Actual calculated values would be populated from the output of the DFT calculation.

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are key indicators of a molecule's chemical reactivity.

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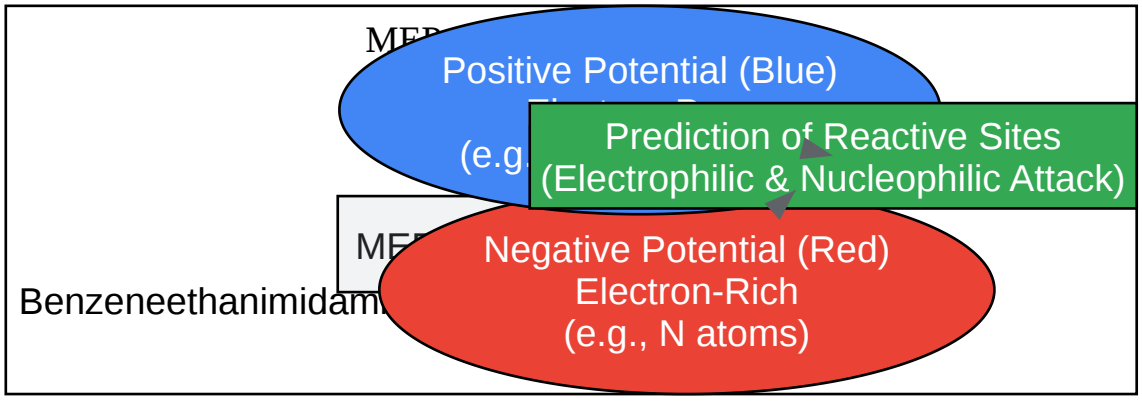
- HOMO: Represents the ability to donate an electron.
- LUMO: Represents the ability to accept an electron.

The energy gap (ΔE) between the HOMO and LUMO is a measure of the molecule's electronic stability. A smaller gap suggests the molecule is more reactive and can be more easily excited.[6] This analysis helps in understanding potential charge transfer interactions within the molecule or with other molecules.

Molecular Electrostatic Potential (MEP)

The MEP is a color-coded map of the electrostatic potential on the molecule's surface. It provides a visual representation of the charge distribution and is invaluable for predicting reactivity.[3]

- Red regions (negative potential): Indicate areas rich in electrons, such as around the nitrogen atoms of the imidamide group. These are sites susceptible to electrophilic attack.
- Blue regions (positive potential): Indicate areas of electron deficiency, such as around the amine hydrogens. These are sites susceptible to nucleophilic attack.



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Caption: Logical flow from structure to reactive site prediction via MEP.

Natural Bond Orbital (NBO) Analysis

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NBO analysis provides a detailed picture of intramolecular bonding and charge delocalization. [6] It examines interactions between filled (donor) and empty (acceptor) orbitals. The stabilization energy (E2) associated with these interactions quantifies the strength of hyperconjugative effects. For **Benzeneethanimidamide**, this analysis can reveal:

- Delocalization of π-electrons from the benzene ring into the side chain.
- Hyperconjugative interactions involving the lone pairs on the nitrogen atoms and adjacent anti-bonding orbitals (e.g., n → σ* or n → π*).

These interactions contribute significantly to the overall stability of the molecule's conformation. [6]

Simulated Spectroscopic Analysis

Theoretical calculations can predict spectroscopic data, which serves as a powerful tool for validating the computed structure against experimental findings.

- FT-IR Spectroscopy: Frequency calculations not only validate the energy minimum but also yield the vibrational modes of the molecule. The calculated frequencies and intensities can be used to simulate an FT-IR spectrum.[1] Key vibrational modes for **Benzeneethanimidamide** would include N-H stretching, C=N stretching, and aromatic C-H bending, which can be compared directly to an experimental spectrum.
- NMR Spectroscopy: The Gauge-Invariant Atomic Orbital (GIAO) method can be used to calculate the NMR chemical shifts (^{1}H and ^{13}C) for the molecule.[7] Comparing the computed chemical shifts with experimental NMR data provides another layer of validation for the determined structure.

Conclusion

The theoretical study of **Benzeneethanimidamide**'s structure, grounded in quantum chemical calculations, provides profound insights into its geometry, stability, and electronic properties. By employing a systematic workflow encompassing DFT-based geometry optimization, conformational analysis, and the calculation of electronic properties like HOMO-LUMO and MEP, researchers can build a robust and predictive molecular model. The validation of this model through simulated spectroscopic data ensures a high degree of confidence in the

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results. This comprehensive theoretical approach is indispensable for the rational design of novel **Benzeneethanimidamide** derivatives in drug discovery and materials science, enabling the prediction of molecular behavior prior to costly and time-consuming synthesis.

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